

# Guidelines for the Application of "Research Use Only" Recainam Hydrochloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Recainam Hydrochloride*

Cat. No.: *B1220514*

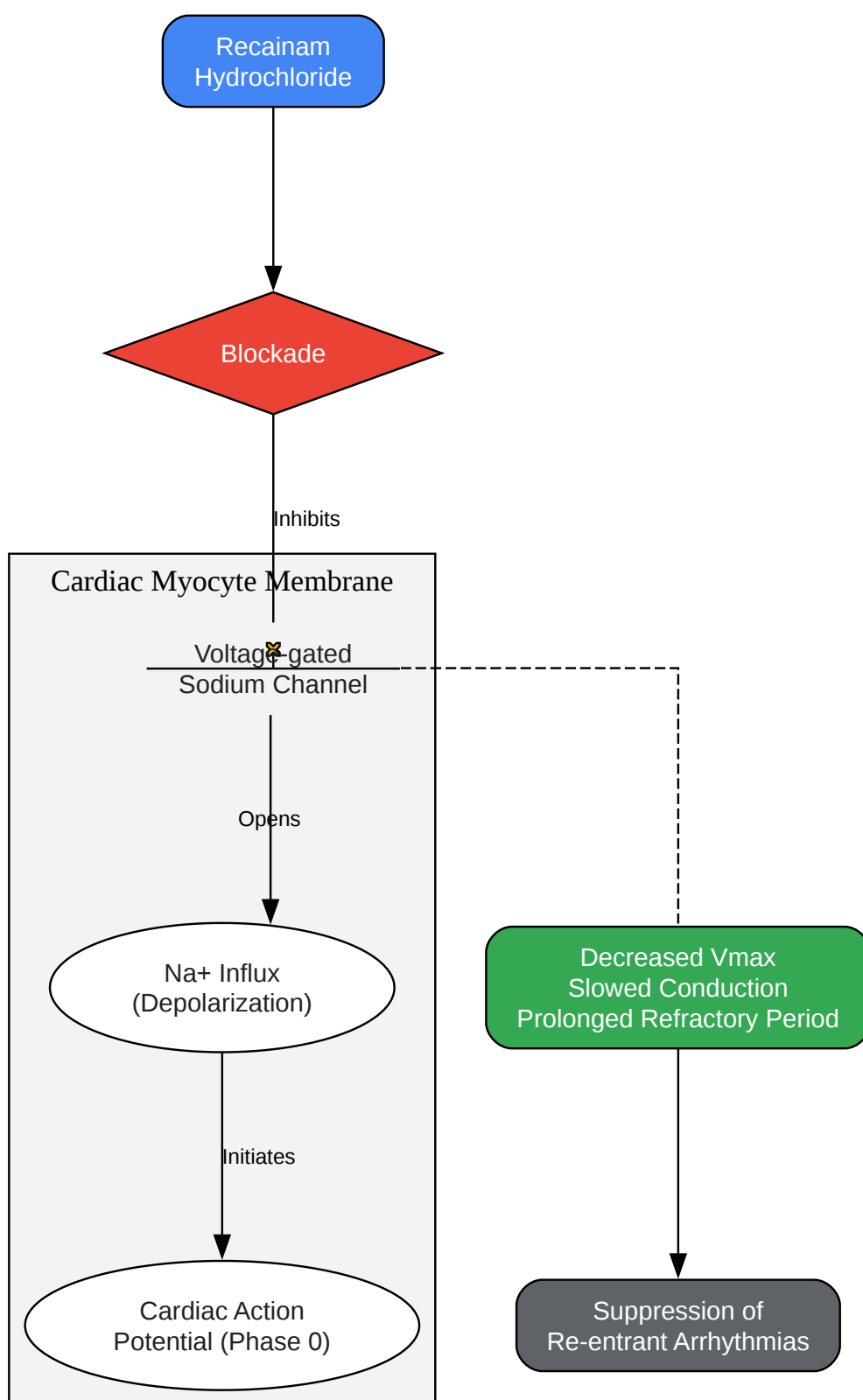
[Get Quote](#)

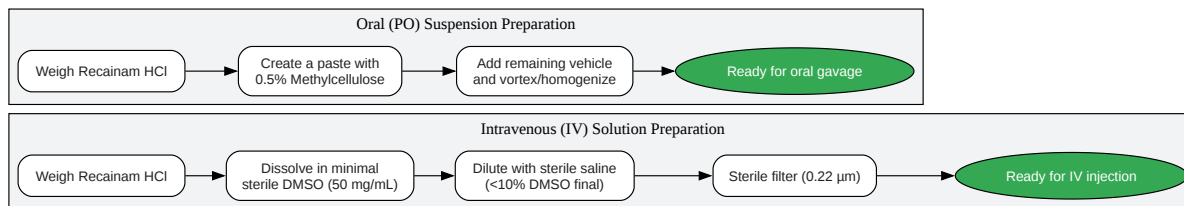
For Researchers, Scientists, and Drug Development Professionals

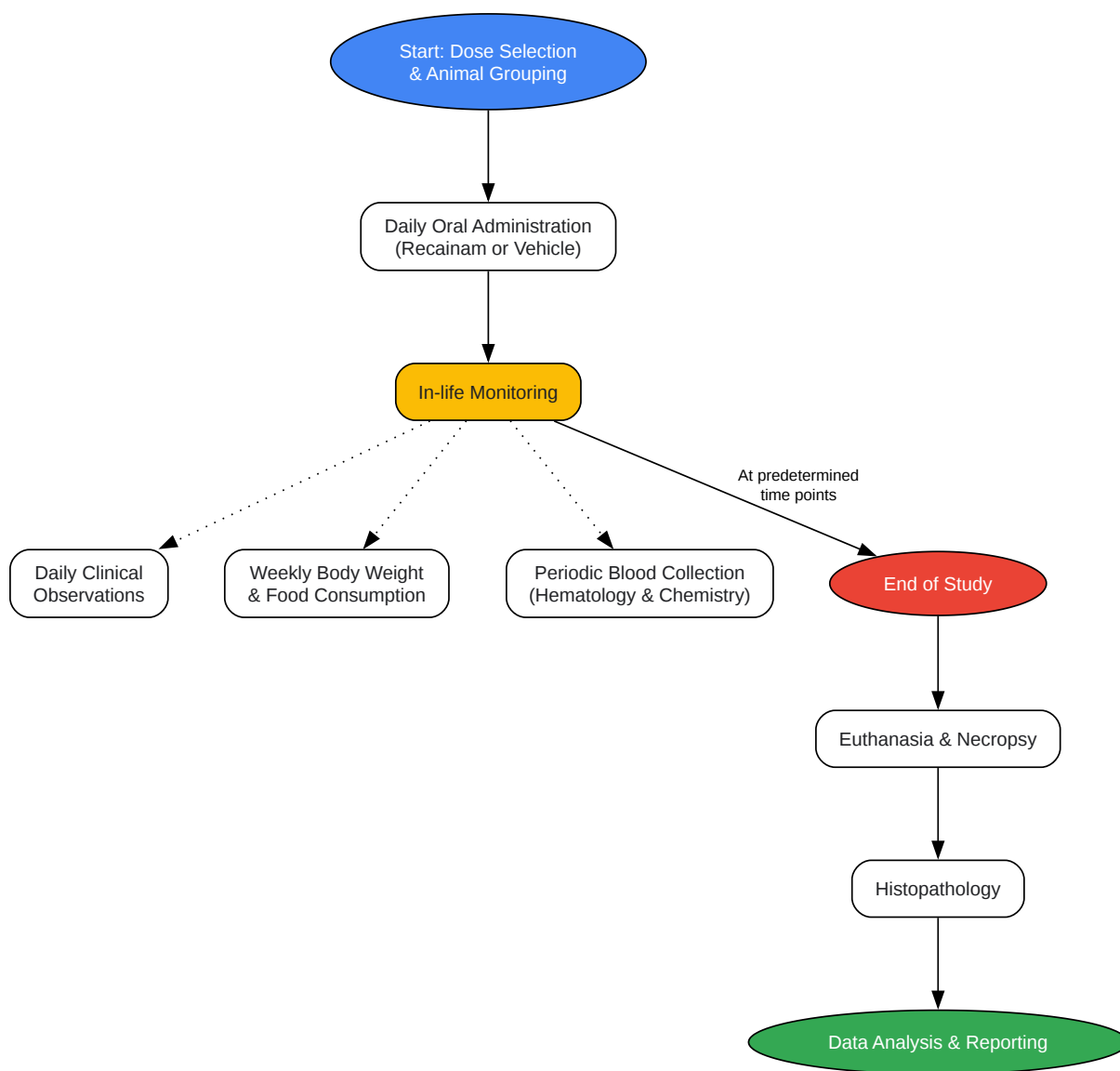
These application notes provide comprehensive guidelines for the research use of **Recainam hydrochloride**. This document is intended for investigational use only and is not for diagnostic or therapeutic procedures.<sup>[1]</sup>

## Introduction and Mechanism of Action

Recainam is a Class I antiarrhythmic agent that has been investigated for its effectiveness in managing ventricular arrhythmias.<sup>[1][2][3]</sup> Its primary mechanism of action is the blockade of sodium channels in cardiac myocytes.<sup>[2][4]</sup> By binding to the open or inactivated state of the sodium channel, Recainam slows the influx of sodium ions during phase 0 of the cardiac action potential. This action leads to a decrease in the maximum rate of depolarization ( $V_{max}$ ) and slows conduction velocity in cardiac tissue. The prolongation of the refractory period by Recainam can suppress re-entrant arrhythmias.<sup>[1]</sup>







[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Guidelines for the Application of "Research Use Only" Recainam Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1220514#guidelines-for-the-application-of-research-use-only-recainam-hydrochloride\]](https://www.benchchem.com/product/b1220514#guidelines-for-the-application-of-research-use-only-recainam-hydrochloride)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)